

# Methyl 2-aminoisonicotinate: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: Methyl 2-aminoisonicotinate

Cat. No.: B026944

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## Introduction

**Methyl 2-aminoisonicotinate**, also known as Methyl 2-aminopyridine-4-carboxylate, is a heterocyclic building block widely utilized in organic synthesis and medicinal chemistry.<sup>[1][2]</sup> Its structure, featuring a pyridine ring substituted with both an amino group and a methyl ester, provides versatile reactive sites for the development of more complex molecules. This compound serves as a crucial intermediate in the synthesis of various pharmaceutical agents and biochemical reagents.<sup>[3]</sup> Notably, it has been identified as a nitrogen monoxide synthetase inhibitor, highlighting its potential in therapeutic research.<sup>[4]</sup> This technical guide provides an in-depth summary of its core physical and chemical properties, experimental protocols, and known biological activities to support its application in research and development.

## Chemical and Physical Properties

The fundamental properties of **Methyl 2-aminoisonicotinate** are summarized below. Data has been compiled from various chemical suppliers and databases to ensure accuracy.

## General and Chemical Identifiers

Property	Value
CAS Number	6937-03-7[1][4]
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub> [1][4][5]
Molecular Weight	152.15 g/mol [1][4][5]
Synonyms	2-Aminoisonicotinic Acid Methyl Ester, Methyl 2-aminopyridine-4-carboxylate, 2-Aminopyridine-4-carboxylic acid methyl ester[1][4]
MDL Number	MFCD04039316[2][6]
InChI Key	SVWWNEYBEFASMP-UHFFFAOYSA-N[1]

## Physical Properties

Property	Value
Appearance	White to light yellow or tan crystalline powder/solid.[4]
Melting Point	142-149 °C[1][4][6]
Solubility	Soluble in Chloroform.[1][4]
Water Solubility	Insoluble in water.[1]
Storage Temperature	Room temperature, keep in a dark, dry, and sealed place.[1][6][7]

## Predicted Properties

Property	Value
Boiling Point	296.1±20.0 °C[1]
Density	1.238±0.06 g/cm <sup>3</sup> [1]
pKa	4.89±0.11[1]

## Spectral Data

Structural confirmation is critical for the use of this reagent. The following  $^1\text{H}$  NMR data has been reported.

- $^1\text{H}$  NMR (300 MHz,  $\text{d}_6\text{-DMSO}$ ):  $\delta$  3.96 (s, 3H); 7.14 (d, 1H); 7.49 (br, 1H); 8.07 (d, 1H); 8.18 (br, 2H, NH).[1]

## Reactivity and Synthesis

### General Reactivity

The primary reactive sites of **Methyl 2-aminoisonicotinate** are the amino group and the ester functional group. The amino group can act as a nucleophile, readily undergoing reactions such as acylation, alkylation, and protection. The ester can be hydrolyzed to the corresponding carboxylic acid or converted to an amide.

### Experimental Protocol: Boc Protection

A common and crucial reaction involving **Methyl 2-aminoisonicotinate** is the protection of the amino group, for instance, with a tert-butyloxycarbonyl (Boc) group. This prevents the amino group from participating in subsequent reactions.

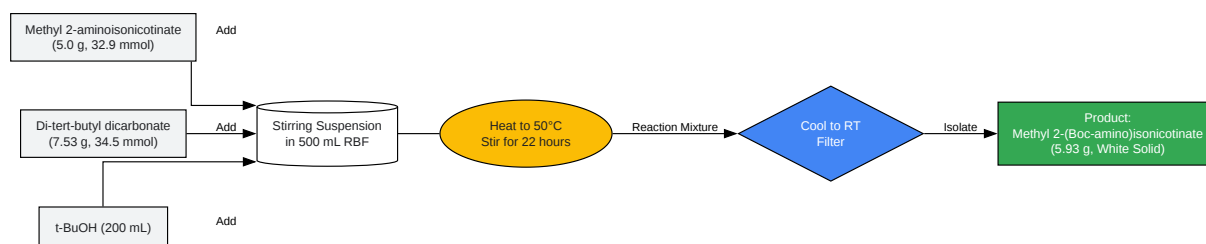
Reaction: Synthesis of Methyl 2-(Boc-amino)isonicotinate.

Methodology:

- Charging the Flask:** A 500 mL round-bottom flask is charged with **Methyl 2-aminoisonicotinate** (5.0 g, 32.9 mmol).[8]
- Suspension:** The solid is suspended in tert-Butanol (t-BuOH, 200 mL).[8]
- Reagent Addition:** While stirring the solution, di-tert-butyl dicarbonate ( $\text{Boc}_2\text{O}$ , 7.53 g, 34.5 mmol) is added.[8]
- Reaction Conditions:** The flask is placed in a preheated oil bath at  $50^\circ\text{C}$  and allowed to stir overnight.[8]
- Monitoring and Work-up:** After approximately 22 hours, reaction completion is monitored (e.g., by LCMS). The mixture is then cooled to room temperature.[8]

- Isolation: The resulting solid product is isolated by filtration. The material, Methyl 2-(Boc-amino)isonicotinate, is typically of sufficient purity to be used without further purification.[8]

Reported Yield: 5.93 g of a white solid.[8]

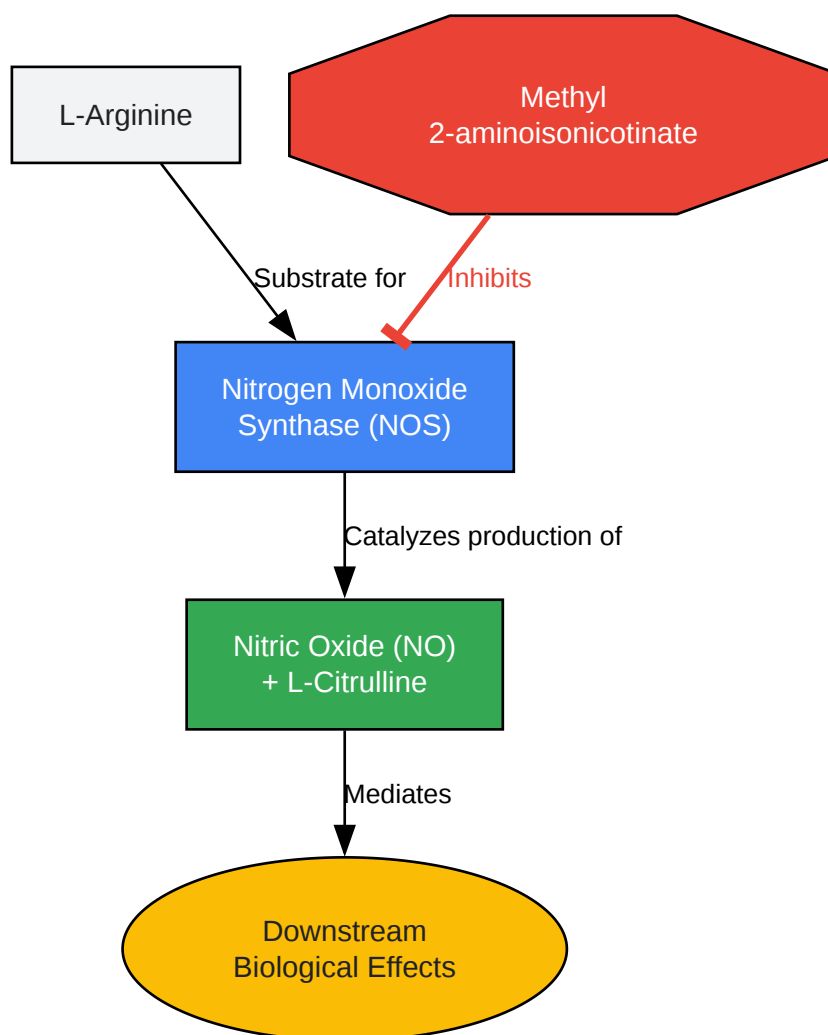


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Workflow for Boc protection of **Methyl 2-aminoisonicotinate**.

## Biological Activity

**Methyl 2-aminoisonicotinate** is identified as a nitrogen monoxide synthetase (nitric oxide synthase, NOS) inhibitor.[4] Nitric oxide (NO) is a critical signaling molecule involved in various physiological processes, including vasodilation, neurotransmission, and immune response. By inhibiting NOS, **Methyl 2-aminoisonicotinate** can reduce the production of NO, making it a valuable tool for studying the roles of NO in biological systems and a potential starting point for the development of therapeutics targeting NO-mediated pathways.



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*Inhibitory action of **Methyl 2-aminoisonicotinate** on NOS.*

## Safety and Handling

Appropriate safety precautions must be observed when handling **Methyl 2-aminoisonicotinate**.

- Hazard Statements: Causes skin irritation (H315) and serious eye irritation/damage (H318, H319).[6]
- Precautionary Statements:
  - Wear protective gloves, eye protection, and face protection (P280).[6]

- Wash skin thoroughly after handling (P264).[6]
- IF ON SKIN: Wash with plenty of water (P302 + P352).[6]
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing (P305 + P351 + P338).[1]
- Hazard Class: Irritant.[1]

It is recommended to handle this compound in a well-ventilated area or fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

## Conclusion

**Methyl 2-aminoisonicotinate** is a versatile chemical intermediate with well-defined physical and chemical properties. Its utility in organic synthesis is exemplified by standard transformations like the Boc-protection of its amino group, a critical step in multi-step synthetic routes. Furthermore, its documented activity as a nitrogen monoxide synthase inhibitor provides a basis for its use in chemical biology and drug discovery. The data and protocols presented in this guide offer a solid foundation for researchers and scientists to effectively and safely utilize **Methyl 2-aminoisonicotinate** in their work.

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## References

- 1. Methyl 2-aminopyridine-4-carboxylate | 6937-03-7 [amp.chemicalbook.com]
- 2. 6937-03-7 Cas No. | Methyl 2-aminoisonicotinate | Apollo [store.apolloscientific.co.uk]
- 3. medchemexpress.com [medchemexpress.com]
- 4. usbio.net [usbio.net]
- 5. c-elementbiotech.com [c-elementbiotech.com]

- 6. Methyl 2-Aminoisonicotinate | 6937-03-7 | TCI EUROPE N.V. [tcichemicals.com]
- 7. 6937-03-7|Methyl 2-aminoisonicotinate|BLD Pharm [bldpharm.com]
- 8. Methyl 2-(Boc-amino)isonicotinate synthesis - chemicalbook [chemicalbook.com]
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